

Application Note: HPLC Analysis of 1-(2,4,5-trichlorophenyl)ethanone

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Compound of Interest

Compound Name: 1-(2,4,5-trichlorophenyl)ethanone

Cat. No.: B082079

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Introduction

1-(2,4,5-trichlorophenyl)ethanone is a chlorinated aromatic ketone that may be of interest as an intermediate in pharmaceutical and agrochemical synthesis. Reliable analytical methods are crucial for monitoring its purity, quantifying its presence in reaction mixtures, and ensuring the quality of final products. This application note details a reverse-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **1-(2,4,5-trichlorophenyl)ethanone**. The described protocol provides a starting point for method development and validation.

Principle

The method employs a reverse-phase C18 column to separate **1-(2,4,5-trichlorophenyl)ethanone** from other components. The separation is achieved based on the differential partitioning of the analyte between the non-polar stationary phase and a polar mobile phase consisting of a mixture of acetonitrile and water. Detection is performed using a UV-Vis detector, leveraging the chromophoric nature of the aromatic ring and carbonyl group.

Experimental Protocols Instrumentation and Chromatographic Conditions



A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector is suitable for this analysis.

Table 1: HPLC Instrumentation and Conditions

Parameter	Value
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water (70:30, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μL
Detection Wavelength	248 nm
Run Time	10 minutes

Reagent and Standard Preparation

· Acetonitrile: HPLC grade

• Water: HPLC grade or ultrapure water

• 1-(2,4,5-trichlorophenyl)ethanone Reference Standard: Purity >98%

• Diluent: Acetonitrile:Water (70:30, v/v)

Preparation of Standard Stock Solution (1000 µg/mL):

- Accurately weigh approximately 10 mg of 1-(2,4,5-trichlorophenyl)ethanone reference standard.
- Transfer the standard to a 10 mL volumetric flask.
- Dissolve and dilute to volume with the diluent.



Sonicate for 5 minutes to ensure complete dissolution.

Preparation of Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with the diluent to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50, and 100 μg/mL).

Sample Preparation

The sample preparation procedure may vary depending on the sample matrix. For a relatively clean sample matrix:

- Accurately weigh a known amount of the sample.
- Dissolve the sample in a suitable volume of diluent to obtain a theoretical concentration within the calibration range.
- Vortex or sonicate the sample to ensure complete dissolution.
- Filter the sample solution through a 0.45 μm syringe filter into an HPLC vial prior to injection.

Data Presentation

The following tables summarize the expected quantitative data for the HPLC analysis of **1- (2,4,5-trichlorophenyl)ethanone**. These values are illustrative and should be confirmed during method validation.

Table 2: System Suitability Parameters

Parameter	Acceptance Criteria	Typical Result
Retention Time (min)	-	~ 5.2
Tailing Factor (T)	≤ 2.0	1.1
Theoretical Plates (N)	≥ 2000	> 5000
Repeatability (%RSD, n=6)	≤ 2.0%	< 1.0%



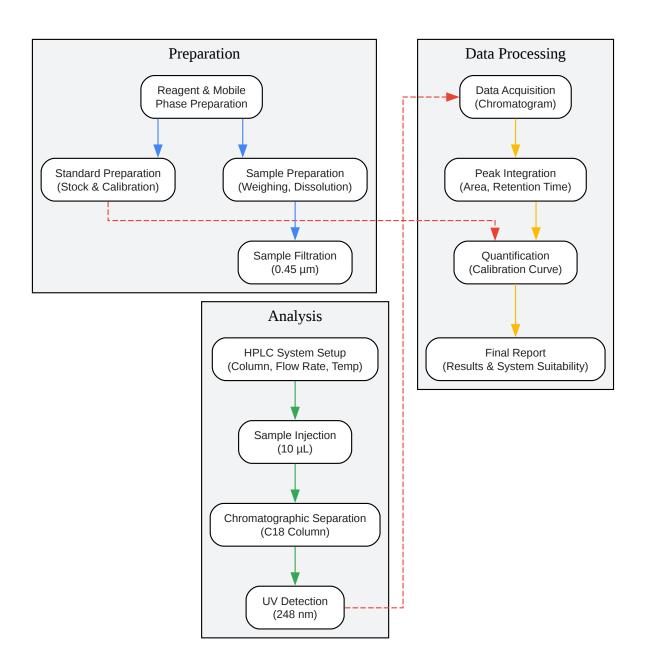
Table 3: Method Validation Parameters (Illustrative)

Parameter	Result
Linearity (r²)	> 0.999
Range (μg/mL)	1 - 100
Limit of Detection (LOD) (μg/mL)	0.3
Limit of Quantification (LOQ) (μg/mL)	1.0
Accuracy (% Recovery)	98.0 - 102.0%
Precision (%RSD)	< 2.0%

Mandatory Visualization

The following diagram illustrates the general workflow for the HPLC analysis of **1-(2,4,5-trichlorophenyl)ethanone**.





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Caption: Workflow for the HPLC analysis of **1-(2,4,5-trichlorophenyl)ethanone**.



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References

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